

ACY-957 stability and storage best practices

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Compound of Interest		
Compound Name:	ACY-957	
Cat. No.:	B1379075	Get Quote

ACY-957 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the stability, storage, and handling of **ACY-957**. It includes troubleshooting guides and frequently asked questions to ensure the successful application of **ACY-957** in your experiments.

Frequently Asked Questions (FAQs)

1. What is ACY-957 and what is its primary mechanism of action?

ACY-957 is an orally active and selective inhibitor of Histone Deacetylase 1 (HDAC1) and HDAC2.[1][2][3] Its primary mechanism of action is the inhibition of HDAC1 and HDAC2, which leads to an increase in histone acetylation. This epigenetic modification can activate the transcription of certain genes. Specifically, in the context of sickle cell disease and β -thalassemia treatment, **ACY-957** has been shown to induce fetal hemoglobin (HbF) by activating the transcription factor GATA2.[4]

2. What are the recommended storage conditions for **ACY-957**?

Proper storage of **ACY-957** is crucial for maintaining its stability and activity. Recommendations vary slightly between suppliers, so it is always best to consult the vial label and product datasheet. General guidelines are summarized in the table below.

3. How should I prepare stock solutions of **ACY-957**?



ACY-957 is soluble in DMSO.[2][3] For example, a stock solution can be prepared by dissolving **ACY-957** in fresh, moisture-free DMSO to a concentration of 10 mM.[1] To avoid solubility issues, ensure the DMSO is of high quality as moisture can reduce the solubility of the compound.[2] If precipitation occurs, warming the solution to 37°C and using an ultrasonic bath can aid in dissolution.[3]

4. How stable are ACY-957 stock solutions?

Once prepared, stock solutions should be aliquoted into single-use volumes to prevent repeated freeze-thaw cycles, which can lead to product degradation.[1][3] The stability of stock solutions depends on the storage temperature.

5. Can I use ACY-957 for in vivo experiments?

Yes, **ACY-957** is an orally active compound.[1] For in vivo experiments, it is recommended to prepare fresh working solutions on the day of use.[1] Formulations for in vivo administration may involve co-solvents such as PEG300, Tween-80, or corn oil in addition to DMSO.[2][5]

Stability and Storage Data

Form	Storage Temperature	Storage Duration	Supplier Recommendations
Powder	-20°C	3 years	Store in a dry, dark environment.[2][6]
0-4°C	Short term (days to weeks)	For short-term storage.[6]	
Stock Solution (in DMSO)	-80°C	1-2 years	Aliquot to avoid repeated freeze-thaw cycles.[1][2]
-20°C	1 month to 1 year	Aliquot to avoid repeated freeze-thaw cycles.[1][2][3]	

Experimental Protocols & Troubleshooting



In Vitro HDAC Inhibition Assay

Objective: To determine the inhibitory activity of **ACY-957** against specific HDAC enzymes.

Methodology:

- Recombinant HDAC1, HDAC2, and HDAC3 enzymes are used.
- A prolonged pre-incubation time of 24 hours is required for ACY-957 to reach equilibrium due to its slow association rate constant.[4][7]
- The assay measures the deacetylation of a fluorogenic substrate by the HDAC enzyme.
- The IC50 value, the concentration of inhibitor required to reduce enzyme activity by 50%, is determined by measuring the fluorescence signal at various concentrations of ACY-957.[4]

Troubleshooting:

- High variability in results: Ensure consistent pre-incubation times and temperatures. Use fresh, high-quality reagents.
- No inhibition observed: Verify the activity of the HDAC enzyme with a known inhibitor.
 Confirm the concentration and purity of the ACY-957 stock solution.

Cellular Histone Acetylation Assay

Objective: To assess the ability of **ACY-957** to induce histone acetylation in a cellular context.

Methodology:

- Culture cells (e.g., human bone marrow mononuclear cells) in appropriate expansion media.
- Treat the cells with varying concentrations of ACY-957 for a specified duration (e.g., 24 hours).[7]
- Lyse the cells and extract histones.
- Perform a Western blot analysis using antibodies specific for acetylated histones (e.g., acetyl-Histone H3, acetyl-Histone H4) and total histone H4 as a loading control.



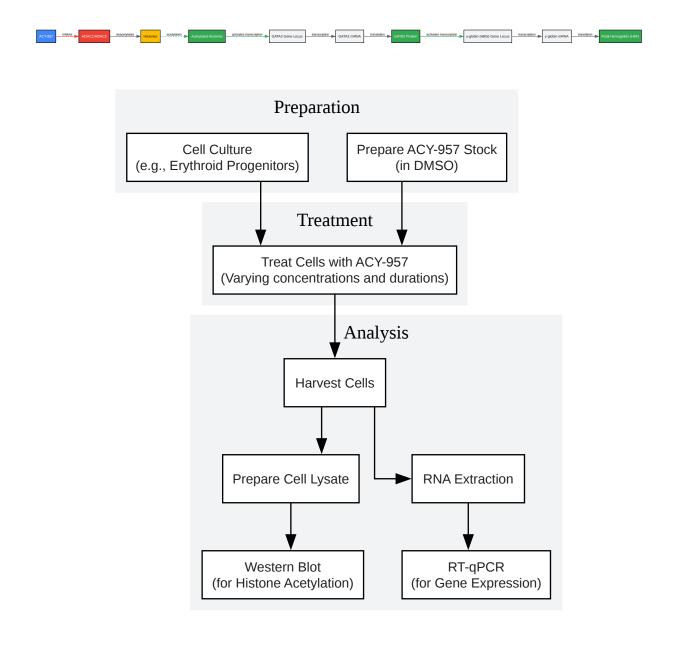
• Quantify the band intensities to determine the relative increase in histone acetylation.

Troubleshooting:

- Weak or no signal for acetylated histones: Increase the concentration of ACY-957 or the treatment duration. Ensure the antibodies are specific and used at the correct dilution.
- Inconsistent loading: Use a reliable loading control like total histone H3 or H4 and ensure equal protein loading in each lane.

Visual Guides Signaling Pathway of ACY-957 in Erythroid Progenitors





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